

A Comprehensive Guide to the Glass Transition Temperatures of Eudragit® Polymers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the glass transition temperatures (Tg) of various Eudragit® grades, a critical parameter in pharmaceutical formulation and development. Understanding the Tg is essential for predicting the physical stability, processability, and performance of drug delivery systems incorporating these versatile polymers.

The Significance of Glass Transition Temperature in Pharmaceutical Formulations

The glass transition temperature is a key characteristic of amorphous and semi-crystalline polymers.[1] It represents the temperature at which a polymer transitions from a rigid, glassy state to a more flexible, rubbery state.[1] This transition is not a sharp melting point but occurs over a range of temperatures.[2] For Eudragit® polymers, which are widely used in oral solid dosage forms for applications such as enteric coatings, sustained release, and taste masking, the Tg influences several critical aspects of drug product development:

- Physical Stability: Storing a formulation near or above its Tg can lead to increased molecular mobility, potentially causing drug crystallization and compromising the stability of amorphous solid dispersions.[3]
- Manufacturing Processes: Techniques like hot-melt extrusion (HME) require processing temperatures above the polymer's Tg to ensure adequate flow and mixing.[4][5] Knowledge



of the Tg is crucial for defining the processing window, as temperatures that are too high can lead to polymer degradation.[3][5]

- Film Formation: For coating applications, the Tg affects the minimum film-forming temperature and the mechanical properties of the resulting film, such as its flexibility and adhesion.[6]
- Drug Release: The Tg can influence the permeability and swelling behavior of the polymer matrix, thereby affecting the drug release profile.[7]

Glass Transition Temperatures of Various Eudragit® Grades

The following table summarizes the glass transition temperatures for a range of Eudragit® grades. It is important to note that the reported values can vary between studies due to differences in experimental conditions, such as heating and cooling rates, and the specific analytical technique employed.[1][8]



Eudragit® Grade	Polymer Type	Glass Transition Temperature (Tg) in °C
Eudragit® E PO	Cationic copolymer of dimethylaminoethyl methacrylate, butyl methacrylate, and methyl methacrylate	48 - 57
Eudragit® L 100	Anionic copolymer of methacrylic acid and methyl methacrylate (1:1 ratio)	>130 - 195
Eudragit® S 100	Anionic copolymer of methacrylic acid and methyl methacrylate (1:2 ratio)	>150 - 173
Eudragit® L 100-55	Anionic copolymer of methacrylic acid and ethyl acrylate (1:1 ratio)	110 - 120
Eudragit® FS 30 D	Anionic copolymer of methyl acrylate, methyl methacrylate, and methacrylic acid	48
Eudragit® RL PO/100	Copolymer of ethyl acrylate, methyl methacrylate, and a low content of methacryloyl ethyl trimethyl ammonium chloride	63 - 70
Eudragit® RS PO/100	Copolymer of ethyl acrylate, methyl methacrylate, and a low content of methacryloyl ethyl trimethyl ammonium chloride	64 - 65
Eudragit® NE 30 D	Neutral copolymer of ethyl acrylate and methyl methacrylate	9
Eudragit® NM 30 D	Neutral copolymer of ethyl acrylate and methyl	11



	methacrylate	
Eudragit® RL 30 D	Aqueous dispersion of Eudragit® RL	55
Eudragit® RS 30 D	Aqueous dispersion of Eudragit® RS	55

Note: The data in this table is compiled from multiple sources.[3][4][5][6][7][9][10][11][12][13] Slight variations in Tg values are expected due to different analytical methods and conditions.

Experimental Protocol for Determining Glass Transition Temperature

The most common technique for measuring the Tg of polymers is Differential Scanning Calorimetry (DSC).[1][2][14] DSC measures the difference in heat flow between a sample and a reference as a function of temperature.[15] The glass transition is observed as a step-like change in the heat flow curve.[2][15]

Detailed DSC Methodology

- 1. Instrumentation: A calibrated Differential Scanning Calorimeter equipped with a cooling system is required.
- 2. Sample Preparation:
- Accurately weigh 5-10 mg of the Eudragit® polymer powder into a standard aluminum DSC pan.
- Hermetically seal the pan to prevent any loss of volatile components. For aqueous dispersions, the sample should be dried to a constant weight before analysis.
- 3. DSC Analysis:
- First Heating Scan: Heat the sample from a temperature well below the expected Tg (e.g., 0°C) to a temperature significantly above it (e.g., 200°C) at a controlled heating rate, typically 10°C/min.[15][16] This initial scan is crucial to erase the thermal history of the polymer.

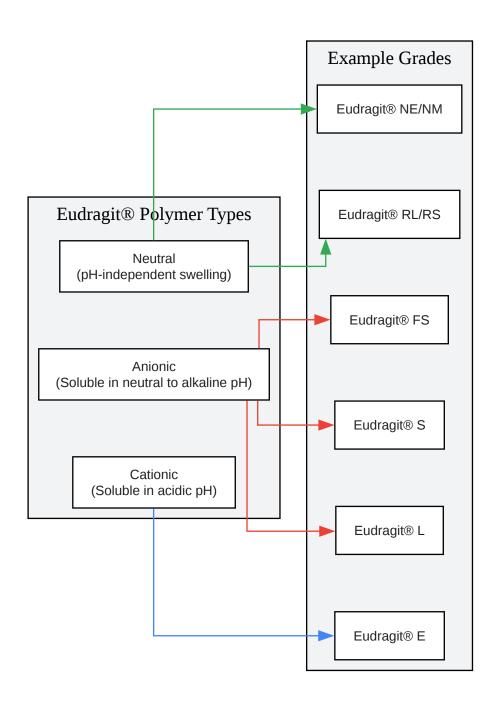


- Cooling Scan: Cool the sample at a controlled rate (e.g., 10°C/min) back to the starting temperature. This creates a uniform thermal history for the subsequent measurement.
- Second Heating Scan: Heat the sample again at the same controlled rate (e.g., 10°C/min) through the transition region. The Tg is determined from this second heating scan to ensure a more accurate and reproducible measurement.[15]
- 4. Data Analysis: The glass transition temperature is typically determined as the midpoint of the step change in the heat flow curve from the second heating scan.[8]

Visualizing Eudragit® Classification and Experimental Workflow

To further aid in the understanding of Eudragit® polymers and the determination of their thermal properties, the following diagrams are provided.

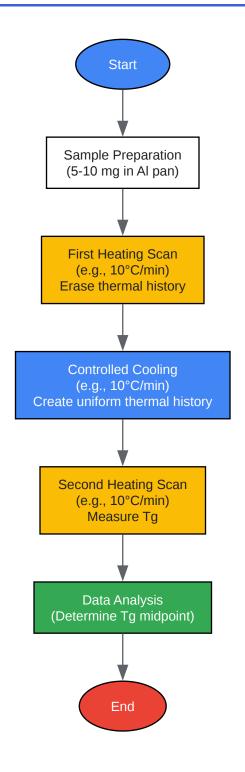




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Caption: Classification of Eudragit® polymers based on their ionic properties.





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Caption: Experimental workflow for determining Tg using DSC.

This guide provides a foundational understanding of the glass transition temperatures of various Eudragit® grades. For specific applications, it is always recommended to perform



experimental determination of the Tg under conditions that are relevant to the intended manufacturing process and storage conditions.

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